

Application Note: Advanced Crystallization Strategies for Fluphenazine 4-Chlorophenoxyisobutyrate

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Compound of Interest

Compound Name: *Fluphenazine 4-chlorophenoxyisobutyrate ester*
CAS No.: 76674-42-5
Cat. No.: B1240443

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Executive Summary

Fluphenazine is a high-potency typical antipsychotic of the phenothiazine class, functioning primarily by blocking post-synaptic dopaminergic D2 and D1 receptors[1]. To extend its therapeutic half-life and formulate long-acting depot injections, the molecule is frequently esterified[2]. **Fluphenazine 4-chlorophenoxyisobutyrate ester** (CAS 76674-42-5)[3] represents a highly lipophilic prodrug variant, combining the phenothiazine core with a clofibric acid moiety.

Isolating high-molecular-weight, lipophilic pharmaceutical esters presents a significant physical chemistry challenge: the propensity of the molecule to undergo Liquid-Liquid Phase Separation (LLPS), commonly known as "oiling out," rather than forming an ordered crystal lattice. This application note details a robust, self-validating crystallization protocol designed to bypass LLPS, ensuring the high-purity crystalline recovery required for advanced depot formulations.

Physicochemical Profiling & Causality of Experimental Design

When supersaturation is generated too rapidly in lipophilic systems, the thermodynamic driving force exceeds the critical point for phase separation. The system crosses the spinodal curve before primary nucleation can occur, resulting in an amorphous, impurity-rich oil that traps residual solvents.

To force the system into a crystalline state, we must strictly control the Metastable Zone Width (MSZW). Pharmaceutical crystallization techniques rely heavily on precise solvent/anti-solvent ratios to modify the physicochemical properties of the target API[4].

Causality of Experimental Choices:

- **Primary Solvent (Ethanol):** Provides high solubility at elevated temperatures (60°C). Ethanol effectively solvates the basic piperazine nitrogens via hydrogen bonding, keeping the bulky molecule mobile in solution.
- **Anti-Solvent (n-Heptane):** Acts as a miscible anti-solvent that gradually reduces the solubility of the lipophilic ester. Unlike water, which would induce an abrupt polarity shock and immediately trigger LLPS, heptane gently lowers the dielectric constant of the medium.
- **Seeding Strategy:** Bypasses the high activation energy barrier of primary nucleation. By introducing pre-milled seed crystals, the system is directed immediately into the crystal growth phase, preventing the supersaturation levels from reaching the LLPS boundary.

Self-Validating Crystallization Protocol

A protocol is only as reliable as its built-in feedback loops. This methodology utilizes Process Analytical Technology (PAT) to create a self-validating system. Attenuated Total Reflectance Fourier Transform Infrared Spectroscopy (ATR-FTIR) measures real-time solute concentration, while Focused Beam Reflectance Measurement (FBRM) tracks chord length distribution to instantly differentiate between solid crystal growth and liquid droplet (oil) formation.

Step-by-Step Methodology

Phase 1: Dissolution and System Initialization

- Suspend 100.0 g of crude Fluphenazine 4-chlorophenoxyisobutyrate in 400 mL of absolute ethanol in a 1 L jacketed crystallizer.
- Set the overhead pitched-blade impeller to 250 rpm. Heat the jacket to 60°C until complete dissolution is achieved.
- Self-Validation Step: Insert the ATR-FTIR and FBRM probes. Baseline the IR spectra to the pure ethanol solvent. The FBRM total count should read near zero, confirming the absence of undissolved particulates.

Phase 2: Controlled Cooling to the Metastable Zone 4. Program the crystallizer jacket to cool the solution at a linear rate of 0.5°C/min down to 45°C. 5. Causality Check: This slow cooling rate ensures the system enters the MSZW without overshooting into the labile zone. ATR-FTIR will show a rising relative supersaturation index.

Phase 3: Seeding and Primary Growth 6. At 45°C, introduce 1.0 g of pre-milled Fluphenazine 4-chlorophenoxyisobutyrate seed crystals (

≈ 20 μm) suspended in 5 mL of n-heptane. 7. Self-Validation Step: Monitor the FBRM. You must observe an immediate, sustained spike in chord counts in the <50 μm range. If the counts drop back to zero, the seeds have dissolved (indicating undersaturation). Hold the temperature for 60 minutes to allow the seed bed to establish.

Phase 4: Anti-Solvent Dosing 8. Initiate n-heptane addition via a programmable syringe pump. Dose 600 mL of n-heptane at a strict linear rate of 2.0 mL/min. 9. Causality Check: The slow addition rate ensures that the rate of supersaturation generation perfectly matches the rate of crystal growth on the existing seed surfaces, preventing secondary nucleation or oiling out.

Phase 5: Aging, Filtration, and Drying 10. Once anti-solvent addition is complete, cool the suspension to 5°C at 0.2°C/min. Hold at 5°C for 4 hours. 11. Self-Validation Step: The ATR-FTIR solute peak will plateau, indicating that equilibrium solubility has been reached and yield is maximized. 12. Discharge the slurry to a Nutsche filter. Wash the filter cake with two 100 mL aliquots of pre-chilled (5°C) n-heptane. 13. Dry the crystals under vacuum (30°C, 50 mbar) for 12 hours to remove residual solvents without inducing thermal degradation.

Quantitative Data & Process Parameters

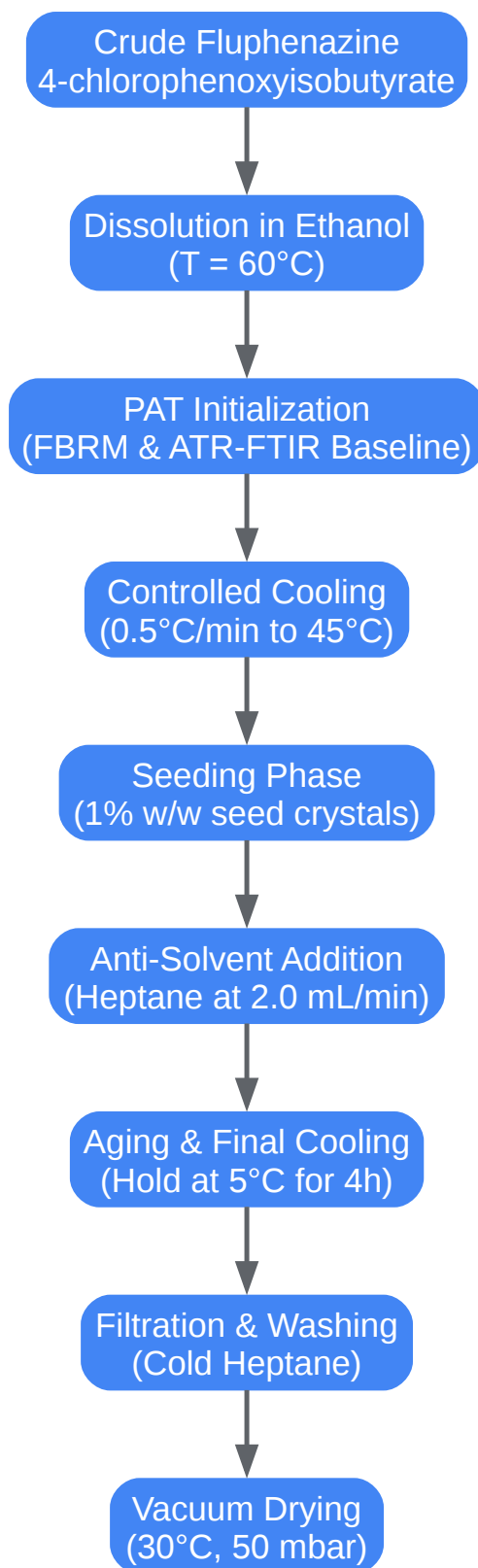
Table 1: Critical Process Parameters (CPPs) and Causality

Process Parameter	Target Value	Criticality / Causality
Dissolution Temp.	60°C	Ensures complete destruction of thermal history and full solubility.
Cooling Rate	0.5°C/min	Prevents rapid supersaturation spikes; avoids crossing the spinodal curve.
Seed Loading	1.0% w/w	Provides sufficient surface area to consume supersaturation via growth.
Anti-Solvent Rate	2.0 mL/min	Matches supersaturation generation to crystal growth kinetics.
Drying Temp.	30°C	Prevents melting or polymorphic transition of the lipophilic ester.

Table 2: PAT Validation Metrics for System Integrity

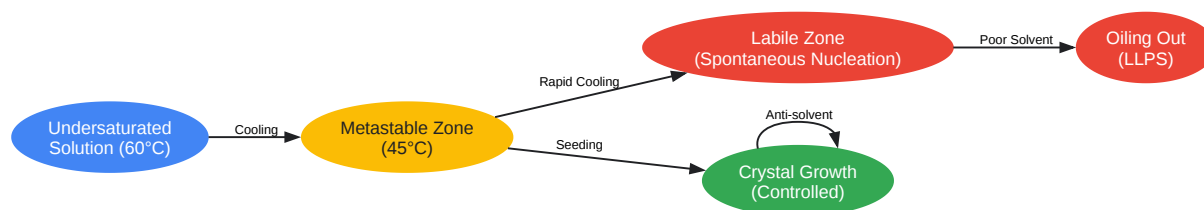
PAT Instrument	Target Metric	Validation Threshold (Success Criteria)
ATR-FTIR	Solute Concentration	Gradual decline post-seeding; plateau during the 5°C aging phase.
FBRM	Chord Length (µm)	Sustained increase post-seeding; no sudden spherical droplet signatures.
FBRM	Chord Length (µm)	Gradual increase during anti-solvent dosing (confirms crystal growth).

Process Visualizations



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Fig 1. Workflow for controlled cooling and anti-solvent crystallization of the ester.



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Fig 2. Thermodynamic pathways showing the metastable zone and avoidance of oiling out.

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